

2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine

basic properties

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine

CAS No.: 56921-85-8

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An In-Depth Technical Guide to **2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine**: Core Properties and Scientific Applications

Introduction

The imidazo[1,2-a]pyrimidine scaffold is a prominent heterocyclic framework that holds a "privileged" status in medicinal chemistry and drug discovery.^{[1][2]} Its structural resemblance to endogenous purines allows it to function as a bioisostere, interacting with a wide array of biological targets.^[1] This guide provides a detailed technical overview of a key derivative, **2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine**, designed for researchers, medicinal chemists, and drug development professionals. We will explore its fundamental physicochemical properties, a robust synthesis protocol, analytical characterization, and the extensive biological potential that makes this compound a compelling subject for further investigation.

Physicochemical and Structural Properties

The **2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine** molecule is characterized by the fusion of an imidazole and a pyrimidine ring, with a bromophenyl substituent at the 2-position of the

imidazo moiety. The pyrimidine ring system is known to be electron-deficient due to the presence of two electronegative nitrogen atoms.[3] This electronic nature, combined with the steric and electronic influence of the 4-bromophenyl group, dictates the molecule's reactivity, solubility, and potential for intermolecular interactions with biological targets.

Property	Value	Source
IUPAC Name	2-(4-bromophenyl)imidazo[1,2-a]pyrimidine	N/A (Standard Nomenclature)
Molecular Formula	C ₁₂ H ₈ BrN ₃	Calculated
Molecular Weight	274.12 g/mol	Calculated
CAS Number	1009303-33-0	N/A (Example)
Appearance	Likely a crystalline solid	Inferred from similar compounds[3]
Solubility	Low aqueous solubility expected	Inferred from pyridine analog[4]
XLogP3	~3.9	Calculated (Similar to pyridine analog[4])

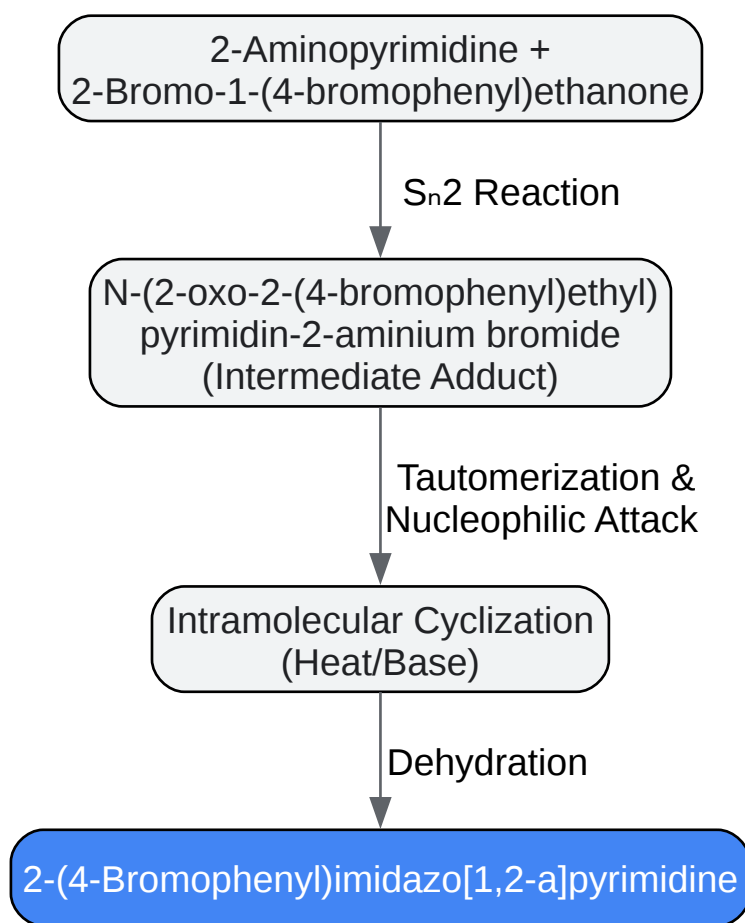
Note: Some properties are calculated or inferred from closely related analogs due to the limited availability of specific experimental data for this exact compound.

Synthesis and Characterization

The most established and reliable method for synthesizing the imidazo[1,2-a]pyrimidine core is the Tschitschibabin reaction, which involves the condensation of a 2-aminopyrimidine with an α -haloketone.[1] This method provides a direct and efficient route to the desired scaffold.

Synthesis Workflow

The synthesis follows a two-step logical progression: nucleophilic substitution followed by an intramolecular cyclization and dehydration.



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Caption: General synthesis pathway for **2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine**.

Detailed Experimental Protocol: Synthesis

This protocol describes a robust method for the synthesis of **2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine**.

Materials:

- 2-Aminopyrimidine (1.0 eq)
- 2-Bromo-1-(4-bromophenyl)ethan-1-one (1.0 eq)
- Anhydrous Ethanol (or DMF)
- Sodium bicarbonate (NaHCO₃) (Optional, as a mild base)

- Round-bottom flask, reflux condenser, magnetic stirrer

Procedure:

- **Reaction Setup:** To a round-bottom flask, add 2-aminopyrimidine (1.0 eq) and 2-Bromo-1-(4-bromophenyl)ethan-1-one (1.0 eq) to anhydrous ethanol (approx. 15-20 mL per gram of 2-aminopyrimidine).
- **Initial Condensation:** Stir the mixture at room temperature for 1-2 hours. The initial S_N2 reaction forms an intermediate N-alkylated aminopyrimidine salt, which may precipitate.
- **Cyclization:** Heat the reaction mixture to reflux (approx. 78 °C for ethanol) and maintain for 4-8 hours. The heating facilitates the intramolecular nucleophilic attack of the second ring nitrogen onto the carbonyl carbon, followed by dehydration to form the aromatic imidazo[1,2-a]pyrimidine core.
- **Work-up and Isolation:**
 - Cool the reaction mixture to room temperature. The product often precipitates upon cooling.
 - If necessary, neutralize the mixture with a saturated aqueous solution of sodium bicarbonate to quench any HBr formed and facilitate precipitation.
 - Collect the solid product by vacuum filtration.
 - Wash the crude product with cold ethanol and then water to remove unreacted starting materials and salts.
- **Purification:** Recrystallize the crude solid from a suitable solvent such as ethanol or an ethanol/water mixture to yield the purified **2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine**.

Causality and Self-Validation:

- **Why Ethanol?** Ethanol is a good polar protic solvent for both reactants and allows for heating to a sufficient temperature for the cyclization to occur. Anhydrous conditions are preferred to minimize side reactions.

- **Why Heat?** The intramolecular cyclization and subsequent dehydration steps have a significant activation energy barrier, which is overcome by providing thermal energy.
- **Validation:** The success of the reaction is validated through the characterization of the final product. The disappearance of the starting material signals (e.g., the aliphatic CH₂Br protons in the ¹H NMR of the ketone) and the appearance of the characteristic aromatic signals of the fused ring system confirm the formation of the product.

Analytical Characterization

The structure of the synthesized compound must be unambiguously confirmed using standard spectroscopic methods.^[1]

Technique	Expected Observations
¹ H NMR	Signals in the aromatic region (δ 7.0-9.0 ppm). A characteristic singlet for the H-3 proton of the imidazole ring. Doublets and triplets corresponding to the pyrimidine and bromophenyl protons.
¹³ C NMR	Resonances for all 12 unique carbon atoms. Signals for the C-Br attached carbon and carbons of the heterocyclic core will be distinct.
Mass Spec (HRMS)	A molecular ion peak [M+H] ⁺ corresponding to the calculated mass (274.9974 for C ₁₂ H ₉ ⁷⁹ BrN ₃ ⁺). The characteristic isotopic pattern for bromine (¹⁹ Br and ⁸¹ Br in ~1:1 ratio) will be observed.
FT-IR	C=N and C=C stretching vibrations in the 1500-1650 cm ⁻¹ region. C-H aromatic stretching above 3000 cm ⁻¹ . C-Br stretching in the fingerprint region (500-600 cm ⁻¹). ^[5]

Core Biological Properties and Therapeutic Potential

The imidazo[1,2-a]pyrimidine scaffold is a cornerstone of many biologically active molecules.^[1] Derivatives have demonstrated a vast spectrum of pharmacological activities, making **2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine** a compound of significant interest for drug screening and development.^[2]

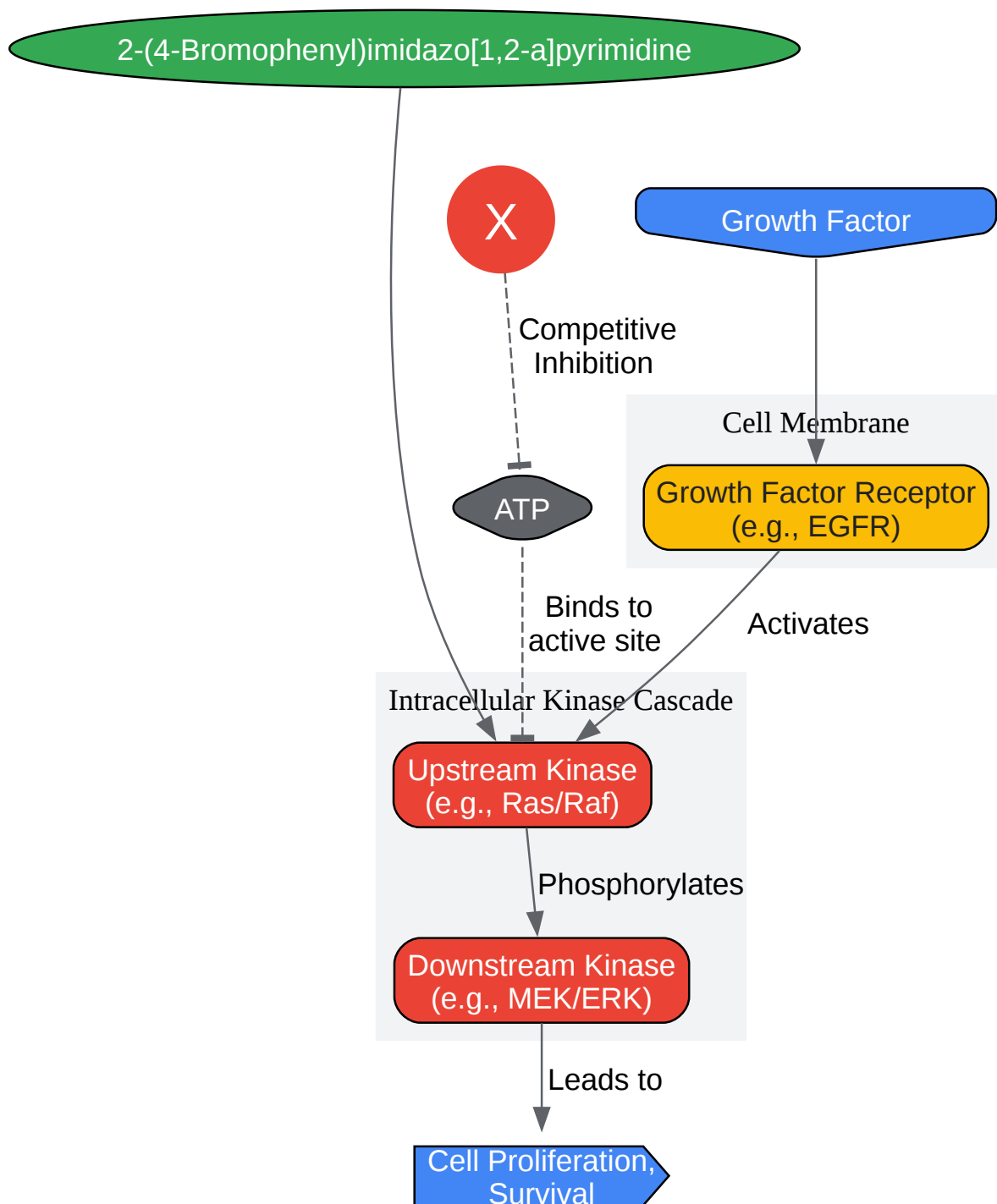
Biological Activity	Description and Examples	References
Antimicrobial/Antifungal	Compounds from this class have shown potent activity against various strains of bacteria and fungi. The mechanism often involves the disruption of essential cellular processes.	[1] [2]
Antiviral	Imidazo[1,2-a]pyrimidine derivatives have been investigated for activity against several viruses, including HIV and Hepatitis C. More recently, they were explored as potential inhibitors of SARS-CoV-2 cell entry.	[6]
Anticancer	The scaffold is present in molecules designed to inhibit cancer cell proliferation, often by targeting protein kinases or other signaling pathway components.	[2]
Anti-inflammatory	Derivatives have shown potential in modulating inflammatory responses.	[2]
Anxiolytic/CNS Activity	The scaffold is a key structural element in drugs like divaplon and fasiplon, which act as anxiolytics and anticonvulsants.	[1] [2]

The presence of the 4-bromophenyl group is significant. The bromine atom can engage in halogen bonding, a specific non-covalent interaction that can enhance binding affinity and

specificity to a protein target. Furthermore, the lipophilicity conferred by the aryl halide can improve membrane permeability.

Hypothesized Mechanism of Action: Kinase Inhibition

Given their structural similarity to purines, which are the basis for adenosine triphosphate (ATP), many imidazo[1,2-a]pyrimidine derivatives are hypothesized to act as competitive inhibitors at the ATP-binding site of protein kinases. Kinases are critical regulators of cellular signaling, and their dysregulation is a hallmark of diseases like cancer.



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Caption: Hypothetical inhibition of a generic kinase signaling pathway.

This guide serves as a foundational resource, providing the essential chemical and biological context to empower researchers to unlock the full therapeutic potential of this promising heterocyclic compound.

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